

Technical Guide: Physicochemical Properties of 3-Bromo-5-ethylaniline

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Compound of Interest

Compound Name: 3-Bromo-5-ethylaniline

CAS No.: 123158-68-9

Cat. No.: B179179

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **3-Bromo-5-ethylaniline**, a key intermediate in various synthetic applications. The document details available data, outlines experimental protocols for property determination, and presents a logical workflow for its synthesis.

Core Physicochemical Data

The following table summarizes the known and predicted physicochemical properties of **3-Bromo-5-ethylaniline**. It is important to note that experimental data for several key properties are not readily available in published literature. For comparative purposes, data for the closely related compound, 3-bromo-5-methylaniline, is included and clearly noted.

Property	Value	Data Type	Source
Molecular Formula	C ₈ H ₁₀ BrN	-	PubChem[1]
Molecular Weight	200.08 g/mol	Calculated	PubChem[1]
Melting Point	37 °C	Experimental (for 3-bromo-5-methylaniline)	ChemicalBook[2]
Boiling Point	150-151 °C (at 15 Torr)	Experimental (for 3-bromo-5-methylaniline)	ChemicalBook[2]
Density	1.498 ± 0.06 g/cm ³	Predicted (for 3-bromo-5-methylaniline)	ChemicalBook[2]
logP	2.7	Predicted (XLogP3)	PubChem[1][3]
pKa	3.65 ± 0.10	Predicted (for 3-bromo-5-methylaniline)	ChemicalBook[2]
Solubility	Slightly soluble in water	Qualitative (for 3-bromo-5-methylaniline)	ChemicalBook[2]

Experimental Protocols

Detailed methodologies for the experimental determination of key physicochemical properties are provided below. These are generalized protocols and may require optimization for **3-Bromo-5-ethylaniline**.

Determination of Melting Point

Objective: To determine the temperature at which **3-Bromo-5-ethylaniline** transitions from a solid to a liquid state.

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry **3-Bromo-5-ethylaniline** is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium.
- **Observation:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid phase has liquefied (completion of melting) are recorded. This range is reported as the melting point.
- **Purity Check:** A sharp melting point range (typically < 1 °C) is indicative of a pure compound.

Determination of Boiling Point

Objective: To determine the temperature at which the vapor pressure of liquid **3-Bromo-5-ethylaniline** equals the atmospheric pressure.

Methodology:

- **Apparatus Setup:** A small quantity of **3-Bromo-5-ethylaniline** is placed in a Thiele tube or a similar heating bath containing a high-boiling point liquid (e.g., mineral oil).
- **Sample and Capillary Tube:** A small, inverted capillary tube (sealed at one end) is placed inside the test tube containing the sample.
- **Heating:** The apparatus is heated gently. As the temperature rises, the air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
- **Observation:** The heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube. The heat source is then removed.
- **Boiling Point Determination:** The liquid is allowed to cool. The temperature at which the stream of bubbles ceases and the liquid begins to enter the capillary tube is recorded as the boiling point.

Determination of Solubility

Objective: To qualitatively or quantitatively determine the solubility of **3-Bromo-5-ethylaniline** in various solvents.

Methodology (Qualitative):

- **Sample and Solvent:** A small, measured amount of **3-Bromo-5-ethylaniline** (e.g., 10 mg) is added to a test tube containing a specific volume of the solvent of interest (e.g., 1 mL of water, ethanol, etc.).
- **Mixing:** The mixture is agitated vigorously (e.g., using a vortex mixer) for a set period.
- **Observation:** The solution is visually inspected for the presence of undissolved solid. The substance is classified as soluble, partially soluble, or insoluble based on this observation.

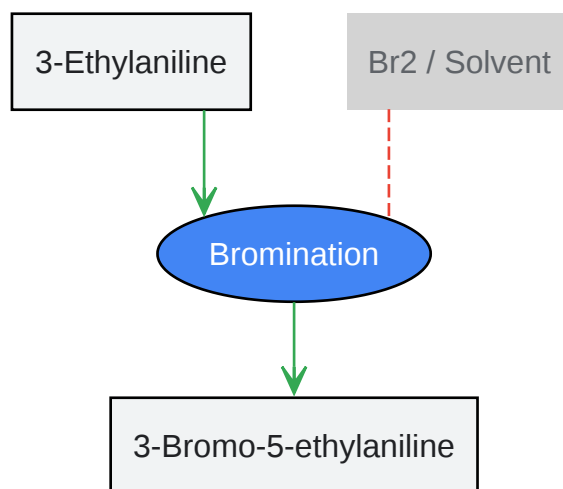
Methodology (Quantitative - Shake-Flask Method):

- **Saturation:** An excess amount of **3-Bromo-5-ethylaniline** is added to a flask containing a known volume of the solvent.
- **Equilibration:** The flask is sealed and agitated at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Separation:** The undissolved solid is separated from the solution by centrifugation and/or filtration.
- **Analysis:** The concentration of **3-Bromo-5-ethylaniline** in the clear, saturated solution is determined using a suitable analytical technique, such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC).

Logical Workflow: Synthesis of 3-Bromo-5-ethylaniline

A plausible synthetic route for **3-Bromo-5-ethylaniline** involves the direct bromination of 3-ethylaniline. The amino group of the aniline is a strong activating group, directing the electrophilic substitution to the ortho and para positions. As both ortho positions are sterically

unhindered and the para position is occupied by the ethyl group, the bromination is expected to occur at the positions ortho to the amino group, one of which is also meta to the ethyl group.



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Caption: Plausible synthesis of **3-Bromo-5-ethylaniline** via bromination.

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References

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- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 3-Bromo-5-ethylaniline]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b179179/docs#technical-guide-physicochemical-properties-of-3-bromo-5-ethylaniline>]

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